

Synthesis and Characterization of Morpholine Oleate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Morpholine oleate*

Cat. No.: *B093700*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **morpholine oleate**, a versatile oleochemical with applications in various scientific and industrial fields, including as a corrosion inhibitor and surfactant. This document details a standard laboratory synthesis protocol, purification techniques, and comprehensive characterization methods.

Synthesis of Morpholine Oleate

Morpholine oleate is synthesized via an acid-base neutralization reaction between morpholine and oleic acid. The reaction involves the protonation of the nitrogen atom in the morpholine ring by the carboxylic acid group of oleic acid, forming an ammonium carboxylate salt.

Experimental Protocol: Laboratory Scale

This protocol describes the synthesis of **morpholine oleate** on a laboratory scale.

Materials:

- Oleic Acid ($C_{18}H_{34}O_2$, M.W. 282.47 g/mol)
- Morpholine (C_4H_9NO , M.W. 87.12 g/mol)
- Anhydrous Toluene

- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator

Procedure:

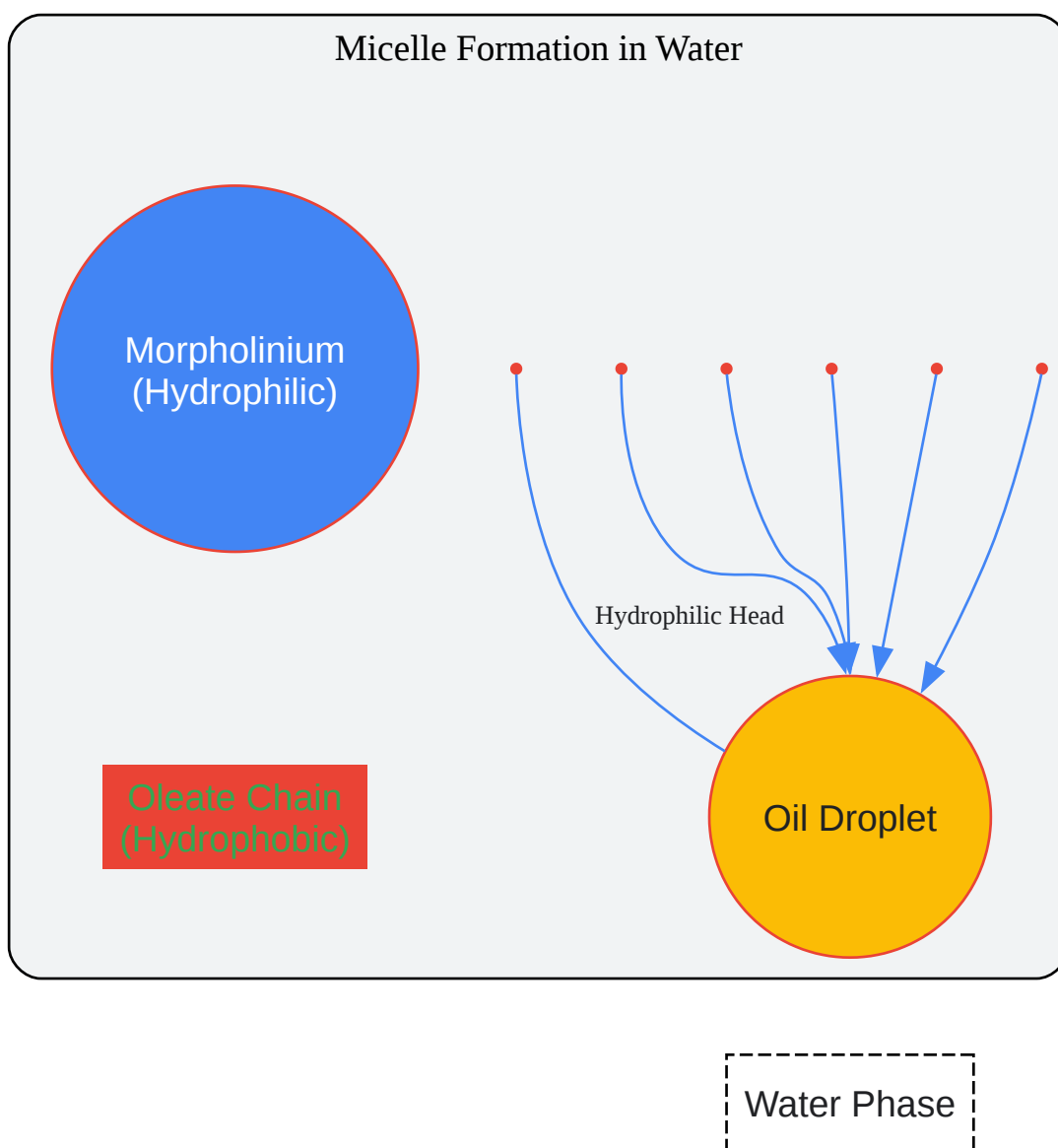
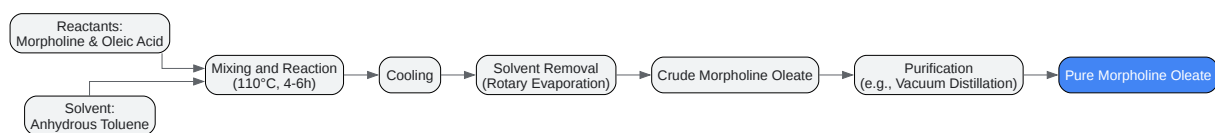
- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve oleic acid (e.g., 28.25 g, 0.1 mol) in 100 mL of anhydrous toluene.
- While stirring, slowly add an equimolar amount of morpholine (e.g., 8.71 g, 0.1 mol) to the solution. The reaction is exothermic.
- Heat the reaction mixture to 110°C and maintain a gentle reflux for 4-6 hours to ensure the reaction goes to completion.^[1]
- After the reaction period, allow the mixture to cool to room temperature.
- Remove the toluene solvent using a rotary evaporator under reduced pressure.
- The resulting crude **morpholine oleate** can be further purified.

Purification

To achieve high purity, the crude **morpholine oleate** can be purified using one of the following methods:

- Vacuum Distillation: This method is effective for removing any remaining volatile impurities.^[1]
- Vacuum Drying: To remove residual water and solvent, the product can be dried under vacuum.^[1]
- Liquid-Liquid Extraction: This technique can separate the product from unreacted starting materials using a system of immiscible solvents.^[1]

Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Morpholine oleate | 1095-66-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Synthesis and Characterization of Morpholine Oleate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093700#synthesis-and-characterization-of-morpholine-oleate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com